

NADPH tetrasodium salt stability storage conditions

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Compound Focus: Nadph tetrasodium salt

CAS No.: 2646-71-1

Cat. No.: S649674

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Storage & Handling Specifications

The following table consolidates the key physical and storage parameters for **NADPH tetrasodium salt** based on the gathered information.

Specification	Detail
Chemical Names	NADPH tetrasodium salt; β -NADPH [1]
CAS Number	2646-71-1 [1]
Purity	$\geq 95\%$ [1] / $\geq 90\%$ (HPLC), $\geq 93\%$ (enzymatic) [2]
Physical Form	Solid, hygroscopic (absorbs moisture) [2]
Color	Yellow [2]
Solubility	50 mg/mL in water [2]
Long-Term Storage	-20°C , desiccated [2]
Reconstituted Solution Stability	Up to 2 months at -20°C [2]

Specification	Detail
Shipping Package	Ambient temperature [2]

Handling and Preparation Guide

Proper handling is critical for maintaining the stability and performance of **NADPH tetrasodium salt** in your assays.

- **Storage Upon Receipt:** Store the product at **-20°C** in its original, desiccated container. The "OK to freeze" specification confirms that freezing does not damage the product [2].
- **Solution Preparation:**
 - Use high-purity water (e.g., HPLC-grade or Milli-Q) as a solvent to prepare your stock solution.
 - The salt is highly soluble and can be dissolved at a concentration of **50 mg/mL** [2].
 - Gently mix until fully dissolved; avoid vigorous vortexing to minimize introducing oxygen into the solution.
- **Aliquoting for Stability:** Once dissolved, aliquot the stock solution into single-use vials to prevent repeated freeze-thaw cycles, which can degrade NADPH. Flushing vials with an inert gas like argon or nitrogen before sealing can help minimize oxidation [2].
- **Hygroscopic Nature:** Since the solid is **hygroscopic**, it readily absorbs moisture from the air, which can promote degradation. Always weigh the powder quickly and return the container to the desiccator and -20°C freezer immediately after use [2].

Troubleshooting Common Experimental Issues

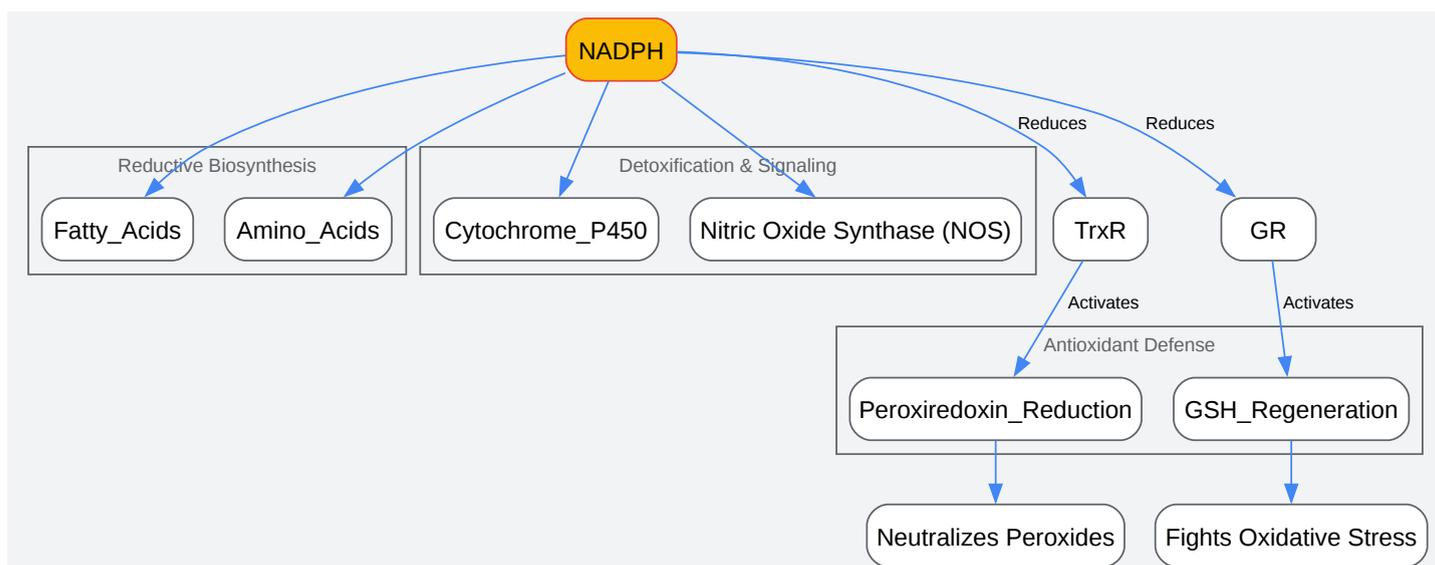
Here are solutions to common problems researchers encounter when working with NADPH.

Problem	Possible Cause	Solution
Unexpectedly Low Activity	Degraded NADPH stock	Prepare a fresh stock solution from a newly aliquoted solid. Verify the absorbance at 340 nm (A_{340}) to confirm concentration.

Problem	Possible Cause	Solution
High Background in No-Enzyme Controls	Chemical instability of NADPH	Ensure the reaction buffer is free of contaminating metals and has an appropriate pH. Use chelators like EDTA if necessary.
Poor Solubility		The salt is highly soluble in water. If encountering issues, check that the correct solvent is being used and that the solid has not been compromised by improper storage.

NADPH in Redox Biology

To help contextualize its role in your experiments, the diagram below illustrates the central position of NADPH in key cellular redox pathways, which is why it is a cornerstone reagent in metabolic and oxidative stress studies [3].



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References

1. | CAS 2646-71-1 | SCBT - Santa Cruz... NADPH tetrasodium salt [scbt.com]
2. , NADPH Tetrasodium Salt [sigmaaldrich.com]
3. Spectrophotometric assays for measuring redox biomarkers in ... [pmc.ncbi.nlm.nih.gov]

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